

Navigating the Hazards of 3,5-Dichlorothioanisole: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3,5-Dichlorothioanisole

Cat. No.: B1200717

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known hazards associated with **3,5-Dichlorothioanisole** (CAS No. 68121-46-0), a meta-disubstituted thioanisole derivative. The information presented herein is intended to support safe handling, storage, and use of this compound in research and development settings. It is crucial to note that while this guide consolidates available data, significant gaps exist in the public domain regarding its quantitative toxicology and specific mechanisms of action.

GHS Hazard Identification and Classification


3,5-Dichlorothioanisole is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards identified are related to its irritant properties.

Table 1: GHS Classification for **3,5-Dichlorothioanisole**

Hazard Class	Hazard Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation

Source: ECHEMI, ChemicalBook[1][2]

Pictograms:

 alt text

Signal Word: Warning[1][2]

Physical and Chemical Properties

Understanding the physical and chemical properties of **3,5-Dichlorothioanisole** is fundamental to its safe handling and the design of experiments.

Table 2: Physicochemical Data for **3,5-Dichlorothioanisole**

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₆ Cl ₂ S	[3][4]
Molecular Weight	193.09 g/mol	[3][4]
Appearance	Liquid	[5]
Melting Point	170-171 °C (solved in benzene)	[3][4]
Boiling Point	262-263 °C (lit.)	[3][4]
Density	1.349 g/mL at 25 °C (lit.)	[3]
Flash Point	>230 °F (>110 °C)	[3][4]
Refractive Index (n _{20/D})	1.613 (lit.)	[3]
Storage Temperature	Room Temperature (Sealed in dry)	[3]

Toxicological Profile

The primary toxicological concerns with **3,5-Dichlorothioanisole** are its irritant effects on the skin, eyes, and respiratory system.

Acute Toxicity

There is a significant lack of quantitative data on the acute toxicity of **3,5-Dichlorothioanisole**. Safety Data Sheets consistently report "no data available" for oral, dermal, and inhalation LD50 and LC50 values.[6] This absence of data necessitates a cautious approach, treating the substance as potentially harmful if swallowed, inhaled, or in contact with skin.

Irritation and Corrosivity

Skin Irritation: Classified as a skin irritant (H315), **3,5-Dichlorothioanisole** can cause redness, itching, and inflammation upon contact.[1][2]

Eye Irritation: It is also classified as a serious eye irritant (H319), capable of causing significant, though reversible, damage to the eyes.[1][2]

Respiratory Irritation: Inhalation of vapors or aerosols may lead to irritation of the respiratory tract (H335).^{[1][2]}

Chronic Toxicity, Mutagenicity, and Carcinogenicity

No data is currently available regarding the chronic toxicity, mutagenicity, or carcinogenicity of **3,5-Dichlorothioanisole**.

Experimental Protocols for Hazard Assessment

While specific experimental data for **3,5-Dichlorothioanisole** is not publicly available, its hazard classifications are determined by standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Skin Irritation Testing (Based on OECD Guideline 439)

This in vitro test method uses a reconstructed human epidermis (RhE) model to assess skin irritation potential.

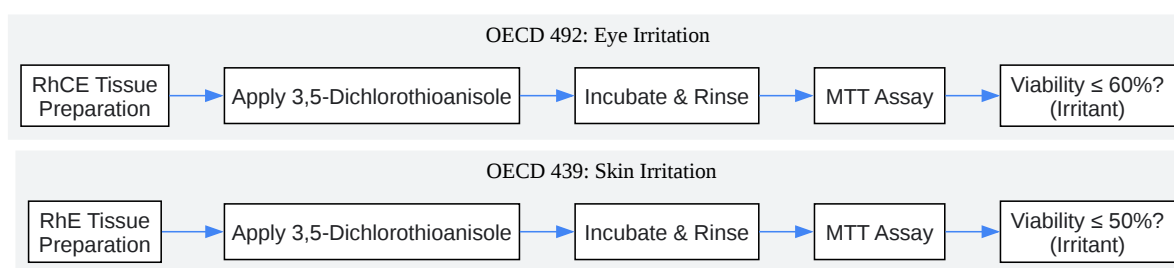
- **Tissue Preparation:** Commercially available RhE models are equilibrated in culture medium.
- **Application of Test Substance:** A precise amount of **3,5-Dichlorothioanisole** would be applied directly to the surface of the RhE tissue.
- **Exposure and Incubation:** Following a defined exposure period (e.g., 60 minutes), the substance is rinsed off, and the tissues are incubated for a recovery period (e.g., 42 hours).
- **Viability Assessment:** Tissue viability is determined using a colorimetric assay, such as the MTT assay, which measures the metabolic activity of viable cells. A reduction in cell viability below a certain threshold (typically $\leq 50\%$) indicates that the substance is an irritant.

Eye Irritation Testing (Based on OECD Guideline 492)

This in vitro method also utilizes a reconstructed human cornea-like epithelium (RhCE) model.

- **Tissue Preparation:** RhCE models are prepared and equilibrated.

- Application of Test Substance: A defined volume or weight of **3,5-Dichlorothioanisole** is applied to the epithelial surface.
- Exposure and Rinsing: After a set exposure time (e.g., 30 minutes for liquids), the test substance is thoroughly rinsed from the tissue surface.
- Viability Measurement: Similar to the skin irritation test, cell viability is measured (e.g., via MTT assay) after a post-exposure incubation period. A viability decrease below a specific cutoff (e.g., $\leq 60\%$) is indicative of an eye irritant.



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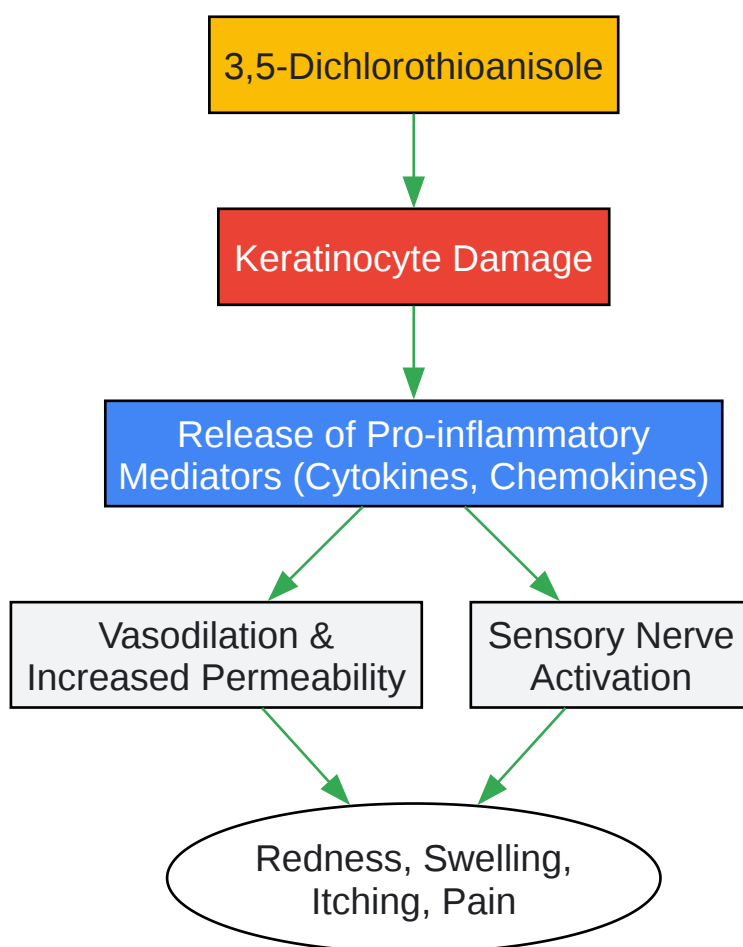
Caption: In Vitro Hazard Identification Workflow.

Mechanism of Action: A Generalized View of Irritation

The precise molecular signaling pathways activated by **3,5-Dichlorothioanisole** that lead to irritation are not documented. However, the general mechanism for chemical-induced skin and eye irritation involves a cascade of events initiated by cellular damage.

- Cellular Damage: The chemical penetrates the outer layers of the tissue (stratum corneum in skin, epithelium in the cornea) and damages keratinocytes.

- **Release of Inflammatory Mediators:** Damaged cells release a variety of pro-inflammatory mediators, such as cytokines (e.g., IL-1 α , TNF- α) and chemokines.
- **Inflammatory Cascade:** These mediators trigger a local inflammatory response, leading to vasodilation (redness), increased vascular permeability (edema/swelling), and the recruitment of immune cells.
- **Sensory Nerve Activation:** The inflammatory mediators can also stimulate sensory nerve endings, resulting in sensations of itching and pain.



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Caption: Generalized Pathway of Chemical-Induced Irritation.

Safe Handling, Storage, and Disposal

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear tightly fitting safety goggles or a face shield.
- **Skin Protection:** Handle with impervious gloves (e.g., nitrile rubber). Wear protective clothing to prevent skin contact.
- **Respiratory Protection:** Use only in a well-ventilated area, such as a chemical fume hood. If inhalation risk is high, use a NIOSH-approved respirator.

Storage

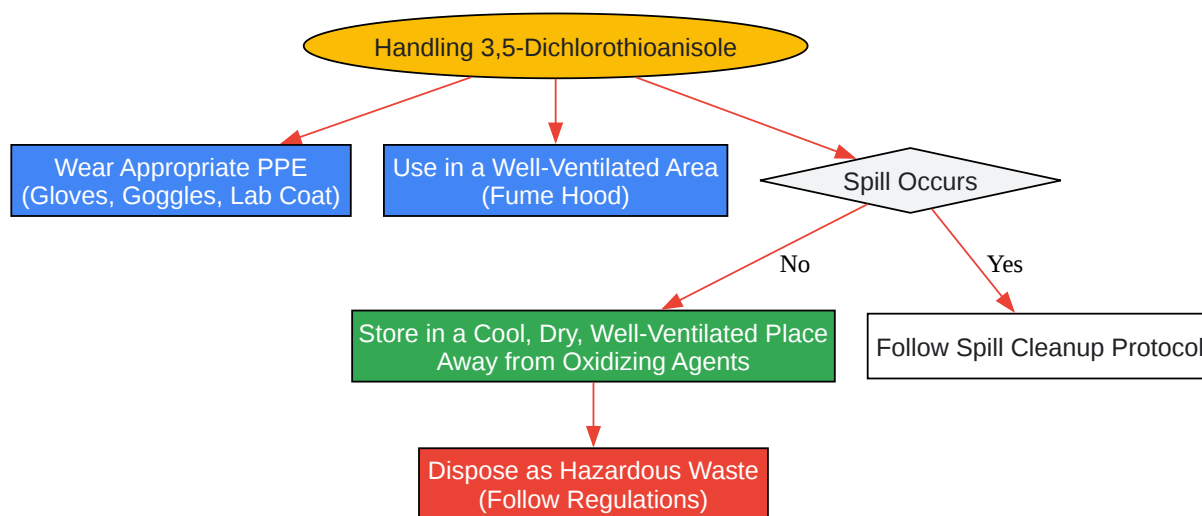
Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[4][6]} Keep away from incompatible materials such as strong oxidizing agents.^[7]

Reactivity and Incompatibilities

- **Incompatible Materials:** Strong oxidizing agents.^[7]
- **Hazardous Decomposition Products:** Under fire conditions, hazardous decomposition products such as carbon monoxide, carbon dioxide, and hydrogen chloride gas may be formed.^[7]

Disposal

3,5-Dichlorothioanisole is a chlorinated aromatic compound and should be disposed of as hazardous waste. Disposal must be in accordance with federal, state, and local environmental control regulations.^[1] Incineration in a licensed hazardous waste facility is a common disposal method for such compounds. Do not allow the product to enter drains or waterways.



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Caption: Logical Flow for Safe Laboratory Practices.

Conclusion and Data Gaps

3,5-Dichlorothioanisole presents clear hazards as a skin, eye, and respiratory irritant. Safe handling practices, including the use of appropriate personal protective equipment and engineering controls, are mandatory to mitigate exposure risks.

It is critical for all users of this chemical to be aware of the significant gaps in the available toxicological data. The lack of acute toxicity data (LD50/LC50), chronic toxicity information, and specific mechanistic studies means that a highly precautionary approach should be adopted. Further research is warranted to fully characterize the toxicological profile of this compound. Researchers should consult the most current Safety Data Sheet (SDS) before use.

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